

A Comprehensive Technical Guide to 3'-Methoxy-2,2',4'-trihydroxyacetophenone

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Compound of Interest

Compound Name:	3'-Methoxy-2,2',4'-trihydroxyacetophenone
CAS No.:	66922-70-1
Cat. No.:	B131566

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Abstract

This technical guide provides an in-depth exploration of 3'-Methoxy-2,2',4'-trihydroxyacetophenone, a polyhydroxy acetophenone derivative of significant interest in chemical synthesis and biomedical research. We will detail its chemical identifiers, physicochemical properties, synthesis methodologies, and purification techniques. The narrative emphasizes the causality behind its diverse biological activities, including its antimicrobial, antioxidant, and potential anticancer properties, which are rooted in its unique molecular architecture.[1] This document serves as a comprehensive resource for researchers, chemists, and drug development professionals, offering both foundational knowledge and practical, field-proven insights into the application and study of this versatile compound.

Chemical Identity and Physicochemical Properties

3'-Methoxy-2,2',4'-trihydroxyacetophenone is a substituted acetophenone notable for its specific arrangement of hydroxyl and methoxy functional groups on the aromatic ring and the acetyl side chain.[1] This substitution pattern is critical as it dictates the molecule's physicochemical characteristics, such as solubility, lipophilicity, and reactivity, which in turn modulate its pharmacological efficacy.[1] The compound is a valuable synthetic intermediate for building more complex molecular structures and is actively investigated for its therapeutic potential.[1]

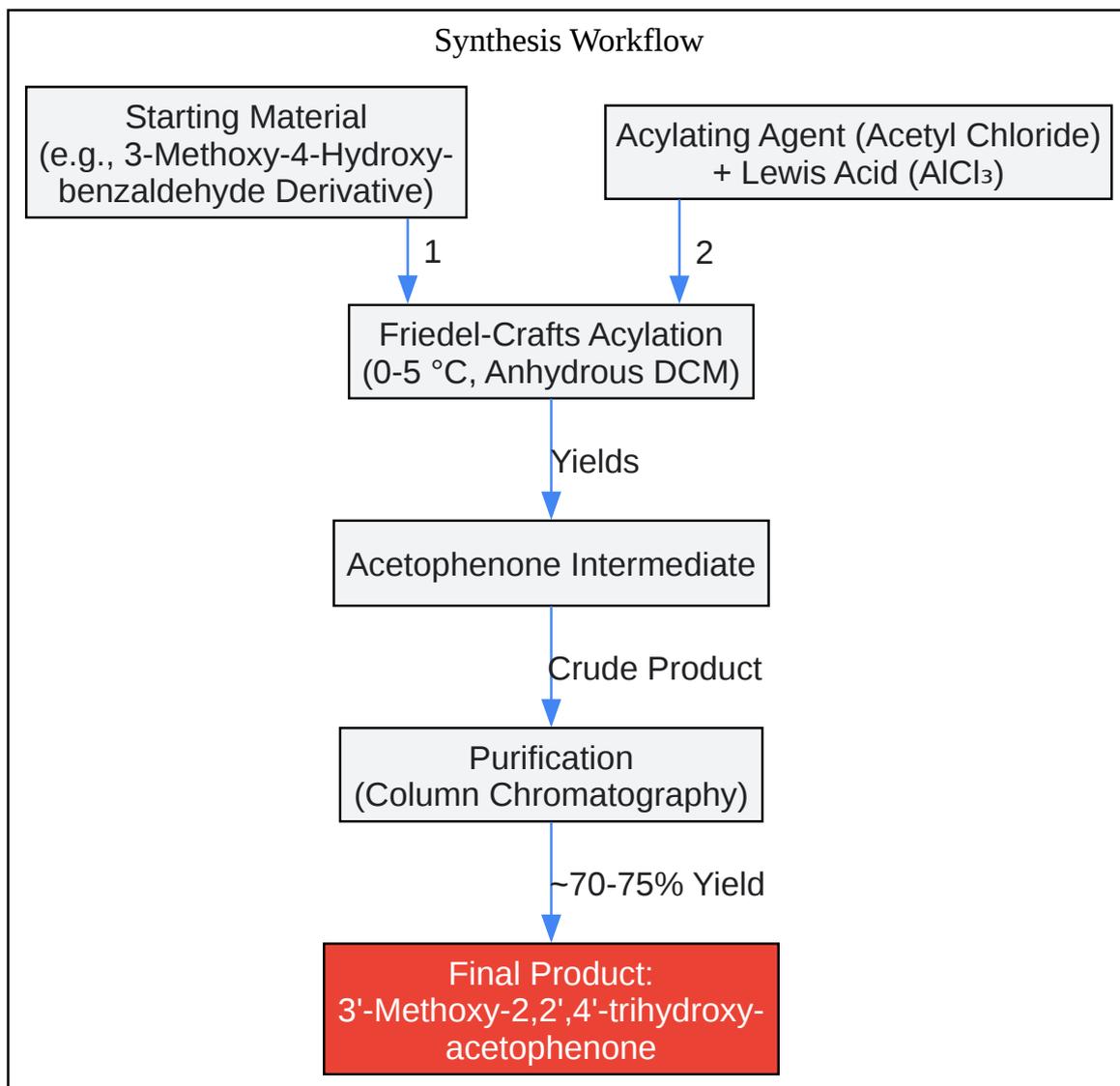
Identifier	Value	Source
CAS Number	66922-70-1	[1]
IUPAC Name	1-(2,4-dihydroxy-3-methoxyphenyl)-2-hydroxyethanone	Inferred from structure
Molecular Formula	C ₉ H ₁₀ O ₅	Calculated
Molecular Weight	198.17 g/mol	[1]
InChI Key	SGFVYAYEGJHREZ-UHFFFAOYSA-N	[1]
Appearance	(Predicted) Solid	General for polyhydroxylated aromatics

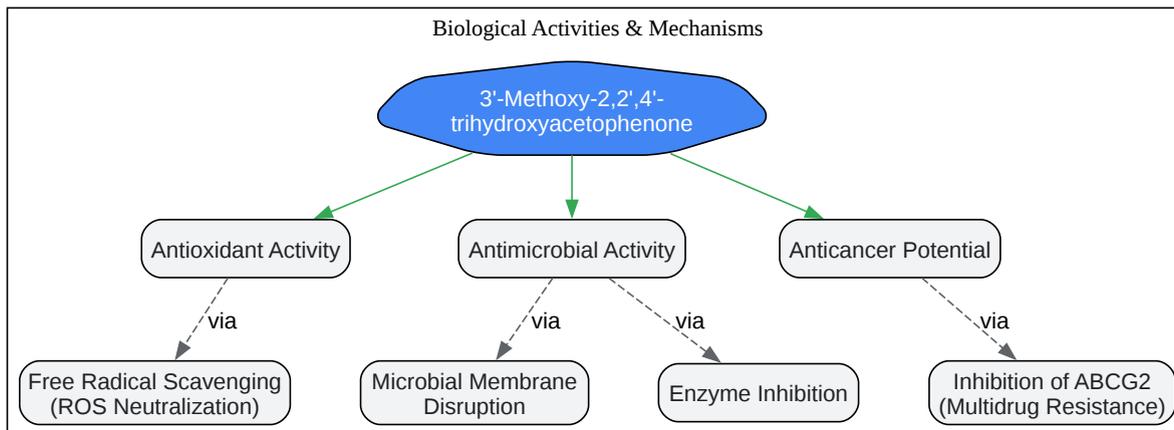
Synthesis and Purification

The synthesis of 3'-Methoxy-2,2',4'-trihydroxyacetophenone is most effectively achieved through electrophilic aromatic substitution, specifically a Friedel-Crafts acylation reaction, followed by subsequent functionalization. The choice of this pathway is dictated by the need to introduce the acetyl group onto a highly activated aromatic ring.

Synthesis Rationale and Strategy

The primary synthetic route involves the acylation of a suitably substituted phenol precursor. A common starting material is a derivative of resorcinol or pyrogallol, which is first methoxylated and then acylated. An alternative strategy involves starting with a substituted benzaldehyde, which is then converted to the target acetophenone.[1] For instance, using 3-methoxy-4-hydroxybenzaldehyde as a precursor allows for the introduction of the required substitution pattern before the key acylation step.[1] The reaction conditions, particularly temperature, must be carefully controlled to prevent unwanted side reactions due to the high reactivity of the polyhydroxylated ring.[1]





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Sources

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